

what is the chemical structure of quinine sulfate dihydrate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Quinine sulfate dihydrate

Cat. No.: B7911240

[Get Quote](#)

An In-depth Technical Guide to the Chemical Structure of **Quinine Sulfate Dihydrate**

Introduction

Quinine sulfate dihydrate is the sulfate salt of quinine, a natural alkaloid extracted from the bark of the Cinchona tree.[1][2][3] Historically significant for its therapeutic use against malaria, it also serves as a flavoring agent, particularly for its characteristic bitter taste.[1][3][4][5] This document provides a comprehensive overview of the chemical and physical properties of **quinine sulfate dihydrate**, its structural details, and relevant experimental protocols, tailored for researchers, scientists, and professionals in drug development. The compound is known for its sensitivity to light, darkening upon exposure.[3][4][6]

Chemical Structure and Identification

Quinine sulfate dihydrate is a complex chemical entity consisting of two quinine molecules, one molecule of sulfuric acid, and two molecules of water.[7][8] The precise arrangement of these components dictates its chemical behavior and biological activity.

IUPAC Name: bis((R)-[(2S,4S,5R)-5-ethenyl-1-azabicyclo[2.2.2]octan-2-yl]-(6-methoxyquinolin-4-yl)methanol);sulfuric acid;dihydrate[7][9]

Synonyms: Quinine hemisulfate salt monohydrate, Quinine sulfate (2:1) (salt) dihydrate[4][7][10]

The structure is comprised of a quinoline ring system linked to a quinuclidine bicyclic system. The presence of multiple chiral centers results in specific stereochemistry that is crucial for its biological function.

Physicochemical and Crystallographic Data

The quantitative properties of **quinine sulfate dihydrate** are summarized below. These parameters are essential for its handling, formulation, and analysis.

Physicochemical Properties

Property	Value
Molecular Formula	C ₄₀ H ₅₄ N ₄ O ₁₀ S or (C ₂₀ H ₂₄ N ₂ O ₂) ₂ ·H ₂ SO ₄ ·2H ₂ O[5][7][8][9][11]
Molecular Weight	782.9 g/mol [7][8][11][12]
CAS Number	6119-70-6[4][5][7][11][12]
Appearance	White or off-white crystalline powder; fine, colorless needles[4][6][8]
Taste	Persistent, very bitter[4]
Odor	Odorless[4][8]
Melting Point	~225 °C (with decomposition)[4][6][8]
Solubility	Water: 0.12 g/100 mL (20 °C); Slightly soluble in water[3][4][8]
Freely soluble in alcohol and acidic solutions[1]	
Soluble in a 2:1 mixture of chloroform and absolute alcohol[4][6][10]	
Specific Rotation [α] _D	-240° to -248° (2% w/v solution in 0.1 N HCl at 25°C)[3]
Stability	Stable; darkens on exposure to light. Incompatible with strong oxidizing agents, alkalies, ammonia, strong bases, and iodine.[4]

Crystallographic Data

The solid-state structure has been determined by X-ray crystallography.

Parameter	Value
Space Group	C 1 2 1
Cell Length a	20.18 Å
Cell Length b	6.637 Å
Cell Length c	15.316 Å
Cell Angle β	113.288°
Cell Volume	1884.2 Å ³

Experimental Protocols

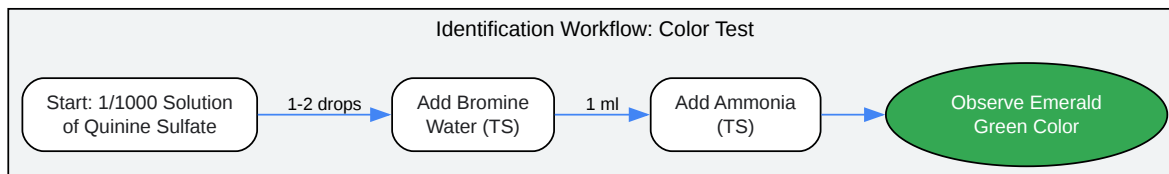
Standardized analytical methods are used to identify and quantify **quinine sulfate dihydrate**.

Identification Tests

A. Fluorescence Test A saturated solution of **quinine sulfate dihydrate**, when acidified with 10% sulfuric acid, exhibits a strong blue fluorescence.[3] This fluorescence disappears upon the addition of hydrochloric acid.[3]

B. Color Test (Thalleioquin Test)

- Prepare a 1 in 1000 solution of the sample in water (5 ml).
- Add 1-2 drops of bromine water (TS).
- Add 1 ml of ammonia solution (TS).
- Result: The solution acquires a distinct emerald green color.[3]



[Click to download full resolution via product page](#)

Workflow for the Thalleioquin color test.

Assay Protocol (Titration)

This method determines the purity of the substance.

- Accurately weigh approximately 200 mg of the sample.
- Dissolve the sample in 20 ml of acetic anhydride.
- Add 2 drops of a 1% malachite green solution (TS) as an indicator.
- Titrate with 0.1 N perchloric acid from a microburet until the endpoint is reached, indicated by a color change to yellow.[3]
- Perform a blank determination for correction.
- Calculation: Each ml of 0.1 N perchloric acid is equivalent to 24.90 mg of anhydrous quinine sulfate, $(C_{20}H_{24}N_2O_2)_2 \cdot H_2SO_4$. [3]

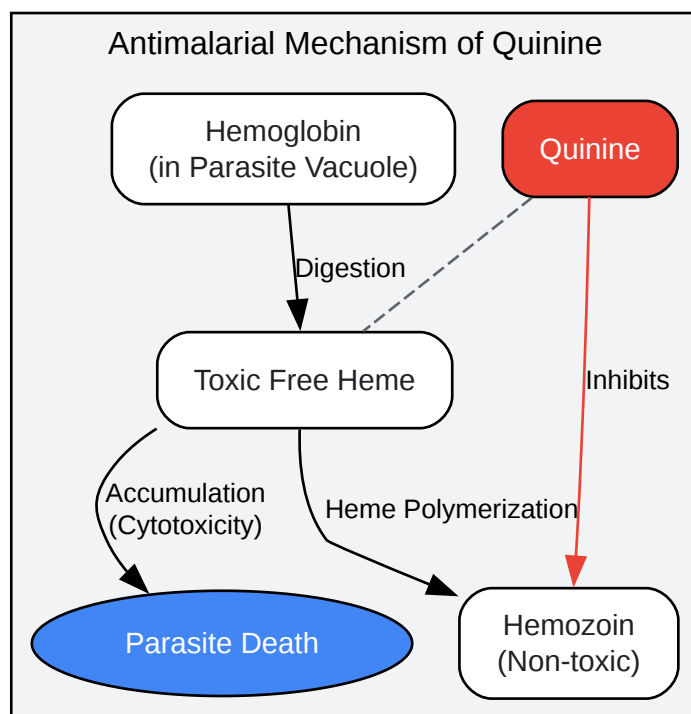
Biological Pathways and Mechanism of Action

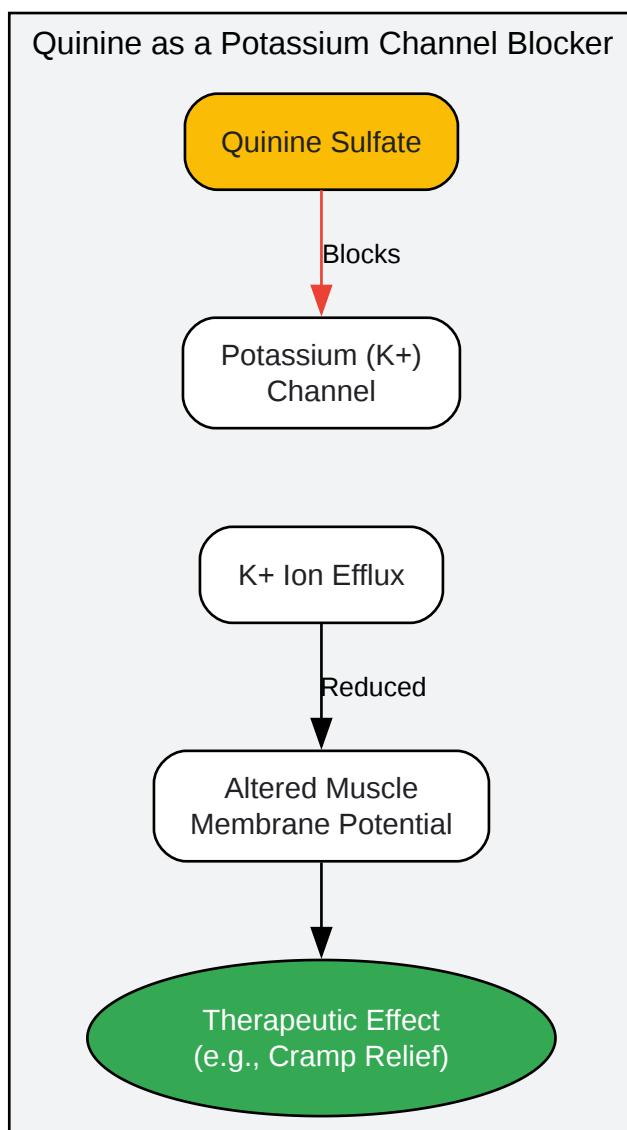
Quinine's primary therapeutic application is as an antimalarial agent.[2] Its mechanism is not fully elucidated but is understood to involve the disruption of heme metabolism in the malaria parasite, *Plasmodium falciparum*. [4]

- The parasite digests hemoglobin within its food vacuole, releasing toxic free heme.
- The parasite normally detoxifies this heme by polymerizing it into hemozoin (biocrystals). [4]

- Quinine is believed to inhibit this polymerization process. The resulting accumulation of free heme is toxic to the parasite, leading to its death.

Beyond its antimalarial properties, quinine sulfate is also a potassium channel blocker.^{[2][6]} It can inhibit mitochondrial ATP-regulated potassium channels, which has implications for its use in treating muscle disorders like nocturnal leg cramps.^{[2][4]}





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Quinine Sulfate Dihydrate (6119-70-6) | Chemical Product Exporter [chemicalbull.com]

- 2. Quinine sulfate dihydrate | antimalarial agent | CAS# 6119-70-6 | InvivoChem [invivochem.com]
- 3. fao.org [fao.org]
- 4. Quinine sulfate dihydrate | 6119-70-6 [chemicalbook.com]
- 5. pharmaffiliates.com [pharmaffiliates.com]
- 6. zhishangchem.com [zhishangchem.com]
- 7. Quinine sulfate dihydrate | C₄₀H₅₄N₄O₁₀S | CID 16211610 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 8. 207671-44-1 CAS | QUININE SULPHATE DIHYDRATE | Laboratory Chemicals | Article No. 05539 [lobachemie.com]
- 9. Quinine sulfate dihydrate, specified according to the requirements of USP 5 g | Request for Quote [thermofisher.com]
- 10. labsolu.ca [labsolu.ca]
- 11. Thermo Scientific Chemicals Quinine sulfate dihydrate, 99+% | Fisher Scientific [fishersci.ca]
- 12. Quinine Sulfate Dihydrate | CAS No- 6119-70-6 | Simson Pharma Limited [simsonpharma.com]
- To cite this document: BenchChem. [what is the chemical structure of quinine sulfate dihydrate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b7911240#what-is-the-chemical-structure-of-quinine-sulfate-dihydrate]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com